

Safe handling and storage procedures for Allyl p-tolyl ether

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Compound of Interest

Compound Name: Allyl p-tolyl ether

Cat. No.: B1266916

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Technical Support Center: Allyl p-tolyl ether

This technical support center provides guidance on the safe handling and storage of **Allyl p-tolyl ether** (CAS No: 23431-48-3) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Allyl p-tolyl ether**?

A1: **Allyl p-tolyl ether** is a combustible liquid.[1][2] The primary hazards include flammability and potential for causing skin, eye, and respiratory system irritation upon exposure.[3] It is important to handle the substance with care to avoid ignition and direct contact.

Q2: What personal protective equipment (PPE) should be worn when handling **Allyl p-tolyl ether**?

A2: When handling **Allyl p-tolyl ether**, it is essential to wear appropriate personal protective equipment. This includes protective gloves, protective clothing, and eye/face protection.[1][4] In case of fire, use dry sand, dry chemical, or alcohol-resistant foam for extinction.[1]

Q3: What are the proper storage conditions for **Allyl p-tolyl ether**?

A3: **Allyl p-tolyl ether** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[4][5] It is recommended to store it in a cool and dark place at a temperature

below 15°C.[1] The substance is air-sensitive and should be stored under an inert gas.[1] Keep it away from heat, sparks, open flames, and hot surfaces.[4][5][6]

Q4: What materials are incompatible with **Allyl p-tolyl ether**?

A4: **Allyl p-tolyl ether** is incompatible with strong oxidizing agents and strong acids.[6][7] Contact with these materials should be avoided to prevent hazardous reactions.

Q5: What should I do in case of a spill?

A5: In the event of a spill, remove all sources of ignition.[4] Use non-sparking tools and absorbent material to collect the spill.[4][8] Ensure the area is well-ventilated. Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[4]

Q6: How should **Allyl p-tolyl ether** waste be disposed of?

A6: Dispose of contents and containers to an approved waste disposal plant.[1][5] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations for complete and accurate classification.

Troubleshooting Guide

Problem: I notice a sweet, strong odor.

- Possible Cause: There may be a leak from the container or a spill.
- Solution: Immediately check the container for any damage or improper sealing. Ensure the storage area is well-ventilated. If a spill is found, follow the spill response procedures outlined in the FAQ.

Problem: The liquid appears discolored.

- Possible Cause: The discoloration could indicate contamination or degradation of the product, potentially due to improper storage conditions such as exposure to air or light.

- Solution: Do not use the product if you suspect it is contaminated or degraded. Dispose of it according to proper waste disposal procedures. Review your storage procedures to ensure they align with the recommended guidelines.

Quantitative Data Summary

Property	Value
CAS Number	23431-48-3
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.2 g/mol
Appearance	Colorless to light yellow clear liquid
Boiling Point	239°C (lit.)
Flash Point	80°C
Specific Gravity	0.97 (20/20)
Storage Temperature	Recommended <15°C

Experimental Protocols

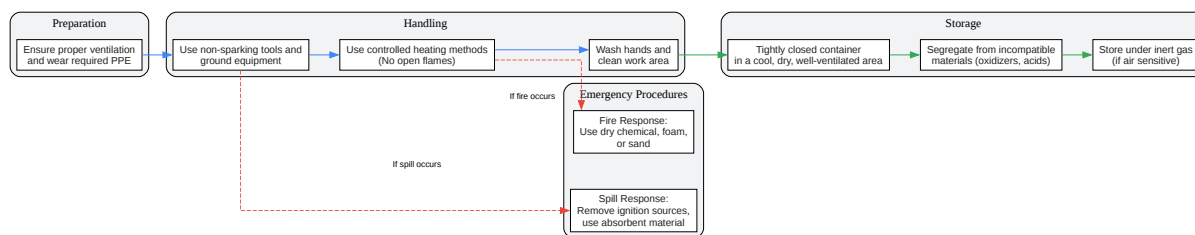
Protocol 1: General Handling of **Allyl p-tolyl ether**

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a fume hood.^[4] Put on all required personal protective equipment, including safety goggles, lab coat, and chemical-resistant gloves.
- Dispensing: Use only non-sparking tools when dispensing the liquid to avoid ignition sources.^[4]^[5] Ground/bond the container and receiving equipment to prevent static discharge.
- Heating: If heating is required, use a well-controlled heating method such as a heating mantle or water bath. Avoid open flames.^[4]
- Post-Handling: After handling, wash your hands and any exposed skin thoroughly. Clean any contaminated surfaces.

Protocol 2: Storage of **Allyl p-tolyl ether**

- Container: Ensure the container is tightly closed and properly labeled.[4][5]
- Location: Store the container in a designated cool, dry, and well-ventilated area away from direct sunlight and heat sources.[1][4]
- Incompatibilities: Ensure that the storage area is free from incompatible materials such as strong oxidizing agents and strong acids.[6][7]
- Inert Atmosphere: For long-term storage, it is recommended to store under an inert gas to prevent degradation due to air sensitivity.[1]

Visualizations



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Caption: Logical workflow for the safe handling and storage of **Allyl p-tolyl ether**.

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